

Comparative study of triethylmethylammonium methyl carbonate and imidazolium-based ionic liquids

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Compound of Interest

Compound Name: *Triethylmethylammonium methyl carbonate*

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A Comparative Guide to **Triethylmethylammonium Methyl Carbonate** and Imidazolium-Based Ionic Liquids for Researchers and Drug Development Professionals

In the expanding landscape of ionic liquids (ILs), **triethylmethylammonium methyl carbonate** and various imidazolium-based ILs represent two distinct classes of compounds with significant potential in research and pharmaceutical applications. This guide provides a comparative analysis of their synthesis, physicochemical properties, applications in drug development, and toxicity profiles, supported by available experimental data and detailed protocols.

Physicochemical Properties: A Comparative Overview

The performance of ionic liquids is intrinsically linked to their physicochemical properties. While extensive data is available for imidazolium-based ILs, specific experimental values for **triethylmethylammonium methyl carbonate** are less common in the literature. This section presents a comparison based on available data, with some properties of related quaternary ammonium salts used as a proxy for **triethylmethylammonium methyl carbonate** where necessary.

Table 1: Comparison of Physicochemical Properties

Property	Triethylmethylammonium Methyl Carbonate	Imidazolium-Based Ionic Liquids (e.g., 1-ethyl-3-methylimidazolium chloride)
Cation Structure	Quaternary Ammonium	Imidazolium
Molecular Formula	C ₉ H ₂₁ NO ₃ [1]	Varies (e.g., C ₆ H ₁₁ ClN ₂ for [EMIM][Cl])[2]
Molecular Weight	191.27 g/mol [1]	Varies (e.g., 146.62 g/mol for [EMIM][Cl])
Melting Point	Data not readily available; many quaternary ammonium ILs are liquid at room temperature.	Varies widely, e.g., 77-79 °C for [EMIM][Cl].[2]
Thermal Stability (Tonset)	Quaternary ammonium methyl carbonates are stable up to 170-180 °C.[3]	Generally high, with decomposition often occurring above 300°C for many common imidazolium ILs.[4]
Density	Data not readily available. Density of related triethylmethylammonium salts varies with the anion.	Varies with cation, anion, and alkyl chain length. Generally in the range of 1.0-1.5 g/cm ³ .
Viscosity	Data not readily available. Generally, quaternary ammonium ILs can have lower viscosity than some imidazolium counterparts.	Highly variable depending on structure, typically ranging from tens to hundreds of mPa·s.[5]
Ionic Conductivity	Data not readily available. Conductivity is influenced by ion size and viscosity.	Generally good, influenced by ion mobility and viscosity.[6][7]
Solubility	Typically soluble in polar solvents like methanol and water.[8]	Solubility is tunable based on the cation and anion.

Refractive Index (n _{20/D})	~1.407 (for a 50% solution in methanol:water)	Varies.
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Synthesis and Characterization

The synthesis of both classes of ionic liquids involves quaternization reactions. The following sections detail the general synthetic approaches and characterization methods.

Synthesis Protocols

Synthesis of Triethylmethyammonium Methyl Carbonate:

This ionic liquid is typically synthesized via the quaternization of triethylamine with dimethyl carbonate (DMC).[8] This method is considered a "green" synthetic route as it avoids the use of more hazardous alkylating agents like methyl halides.

- **Reaction:** Triethylamine is reacted with an excess of dimethyl carbonate.
- **Conditions:** The reaction is often carried out at elevated temperatures (e.g., 140-160 °C) in a sealed vessel or under reflux.[8] The use of a solvent like methanol can facilitate the reaction.
- **Purification:** The excess dimethyl carbonate and any solvent are removed under reduced pressure. The final product can be further purified by washing with a non-polar solvent to remove any unreacted starting materials.

Synthesis of Imidazolium-Based Ionic Liquids (e.g., 1-Ethyl-3-methylimidazolium Chloride):

A common method for synthesizing 1-alkyl-3-methylimidazolium halides is the direct alkylation of 1-methylimidazole.

- **Reaction:** 1-methylimidazole is reacted with an ethyl halide (e.g., chloroethane or bromoethane).[9][10]
- **Conditions:** The reaction is typically performed in a solvent like acetonitrile under reflux for several hours.[9] Microwave-assisted synthesis can also be employed to reduce reaction times.[11]

- Purification: The resulting ionic liquid is often washed with a solvent like ethyl acetate to remove unreacted starting materials and then dried under vacuum.[12]

Characterization Techniques

The purity and structure of the synthesized ionic liquids are confirmed using a variety of analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for confirming the chemical structure of the cation and ensuring the absence of impurities.[3][13][14]
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify the characteristic vibrational bands of the functional groups present in the ionic liquid.[3][15]
- Thermogravimetric Analysis (TGA): TGA is used to determine the thermal stability and decomposition temperature of the ionic liquid.[4][16]
- Differential Scanning Calorimetry (DSC): DSC is employed to determine phase transitions such as melting point, glass transition temperature, and crystallization temperature.[16][17]
- Mass Spectrometry (MS): Mass spectrometry can be used to confirm the mass of the cation and anion.

Applications in Drug Development

Both quaternary ammonium and imidazolium-based ionic liquids have shown promise in various aspects of drug development, primarily due to their unique solvent properties and potential to enhance drug delivery.[16][18][19][20][21][22]

Triethylmethylammonium Methyl Carbonate and related Quaternary Ammonium ILs:

- Drug Delivery: Quaternary ammonium salts are investigated as components of drug delivery systems.[11] Their amphiphilic nature can aid in the formation of micelles and nanoparticles for drug encapsulation.
- Solubility Enhancement: The potential of these ILs to act as "green" solvents can be exploited to dissolve poorly water-soluble active pharmaceutical ingredients (APIs).[18]

Imidazolium-Based Ionic Liquids:

- **Enhanced Drug Solubility and Bioavailability:** Imidazolium-based ILs are well-documented for their ability to dissolve a wide range of APIs, which can lead to improved bioavailability.[\[20\]](#)
- **Drug Synthesis:** They are used as solvents and catalysts in the synthesis of pharmaceutical compounds.[\[20\]](#)
- **Formulation of Novel Drug Delivery Systems:** Their tunable properties make them suitable for creating various drug delivery platforms, including transdermal patches, gels, and microemulsions.[\[19\]](#)[\[21\]](#)

Toxicity Profile

The toxicity of ionic liquids is a critical consideration for their application, especially in the pharmaceutical field.

Triethylmethylammonium Methyl Carbonate and related Quaternary Ammonium Compounds (QACs):

- **General Toxicity:** QACs are known for their antimicrobial properties and are widely used as disinfectants. Their toxicity can vary significantly depending on the specific structure.[\[23\]](#)[\[24\]](#)
- **Human Health:** High concentrations of some QACs can cause skin and respiratory irritation. [\[2\]](#) The aliphatic alkyl ammonium chloride quaternaries are reported to have moderate acute toxicity via oral, dermal, and inhalation routes.[\[6\]](#)
- **Environmental Impact:** The persistence of some QACs in the environment is a concern due to their stability and resistance to biodegradation.[\[23\]](#)

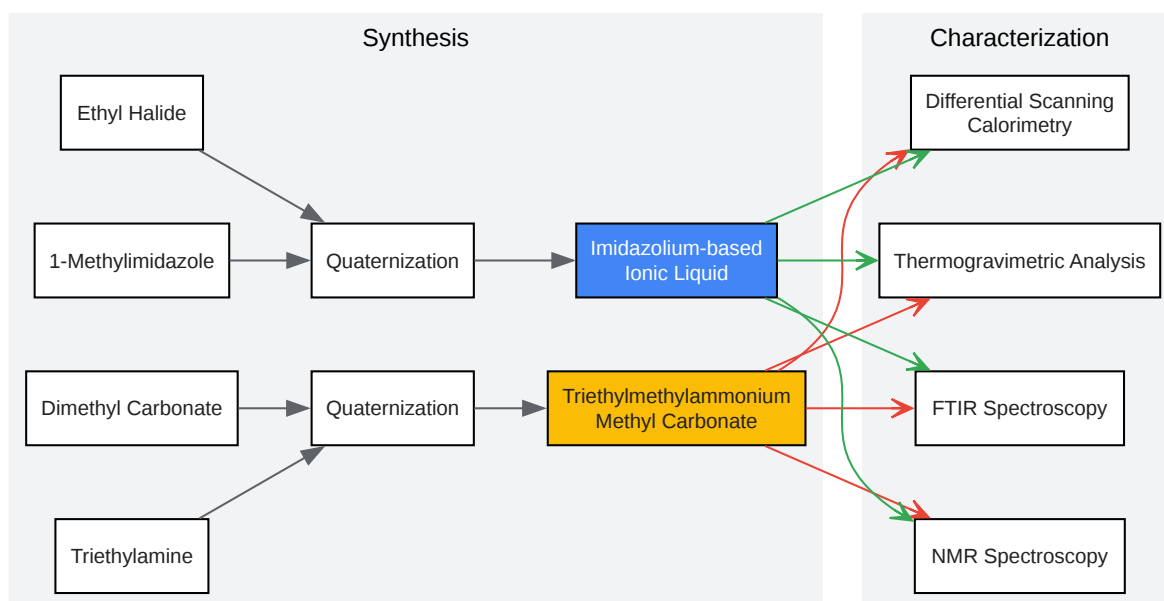
Imidazolium-Based Ionic Liquids:

- **Cytotoxicity:** The cytotoxicity of imidazolium-based ILs is often related to the length of the alkyl chain on the cation; longer chains tend to be more toxic. Amino acid-based ionic liquids are generally less toxic than common imidazolium and pyridinium ILs.[\[17\]](#)
- **Mechanism of Toxicity:** The toxicity of some imidazolium ILs is linked to their ability to disrupt cell membranes.

- "Green" Profile: While often touted as "green" solvents due to their low volatility, the toxicity and biodegradability of imidazolium-based ILs need to be carefully evaluated for each specific compound.

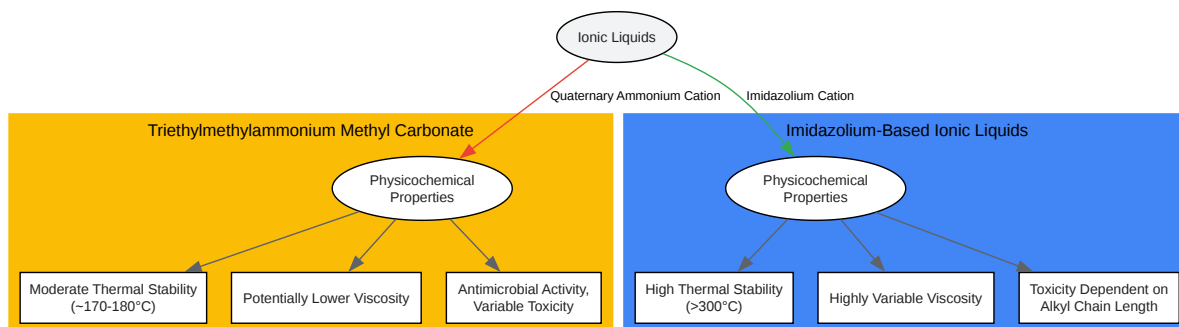
Experimental Workflows and Logical Relationships

The following diagrams, created using the DOT language, illustrate key experimental workflows and logical relationships discussed in this guide.



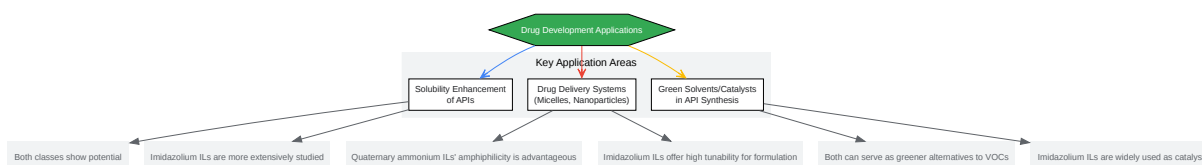
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Caption: Synthesis and characterization workflow for the ionic liquids.



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Caption: Key physicochemical property differences.



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Caption: Applications of ionic liquids in drug development.

Conclusion

Both **triethylmethylammonium methyl carbonate** and imidazolium-based ionic liquids offer unique sets of properties that make them valuable tools for researchers and drug development professionals. Imidazolium-based ILs are exceptionally well-characterized, with a vast body of literature supporting their diverse applications. Their high thermal stability and tunable nature are significant advantages. **Triethylmethylammonium methyl carbonate**, as a representative of quaternary ammonium methyl carbonate ILs, presents a "greener" synthesis route and may offer benefits such as potentially lower viscosity. However, the current lack of comprehensive physicochemical and toxicological data for this specific compound necessitates further research to fully realize its potential and enable direct, quantitative comparisons. Future studies should focus on generating this critical data to facilitate the informed selection of the most appropriate ionic liquid for a given application.

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